

CAS number for poly(titanium butoxide)

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Compound of Interest

Compound Name: Poly(titanium butoxide)

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An In-Depth Technical Guide to **Poly(titanium butoxide)**

Abstract

Poly(titanium butoxide), registered under CAS number 9022-96-2, is a polymeric organometallic compound of significant interest in materials science and catalysis.[1][2][3] It is a polymeric derivative of titanium(IV) butoxide (CAS 5593-70-4), also known as tetrabutyl titanate.[4] This guide provides a comprehensive overview of **poly(titanium butoxide)**, covering its fundamental properties, synthesis via the sol-gel process, and its critical role as a precursor for titanium dioxide (TiO₂) nanomaterials. We will explore its applications in catalysis and coatings, provide detailed experimental protocols, and outline essential safety and handling procedures for laboratory and industrial settings.

Identification and Physicochemical Properties

Poly(titanium butoxide) is a polymeric titanium alkoxide, often appearing as a colorless to pale yellow, viscous liquid.[1][5] It is also referred to by synonyms such as Polybutyl titanate, Titanium(IV) butoxide polymer, and n-Butylpolytitanate.[1][6] The compound is highly reactive and hygroscopic, readily reacting with moisture.[5][7] This reactivity is fundamental to its utility, particularly in sol-gel synthesis.

Table 1: Physicochemical Properties of **Poly(titanium butoxide)**

Property	Value/Description	References
CAS Number	9022-96-2	[1][2][3][8]
Appearance	Colorless to pale yellow viscous liquid	[1][5][8]
Chemical Formula	(C ₁₆ H ₃₆ O ₄ Ti) _n	[1][3]
Density	~1.13 g/mL at 25 °C	[3][5][9]
Melting Point	-39 °C	[3][5][9]
Boiling Point	3200-3500 °C (Decomposition range is 300-500°C)	[3][5]
Flash Point	90 °F (32.2 °C)	[3]
Vapor Pressure	<0.8 mm Hg at 20 °C	[1][3][8]
Solubility	Soluble in various organic solvents; insoluble in water (reacts)	[1][5]

Synthesis and Polymerization Mechanism

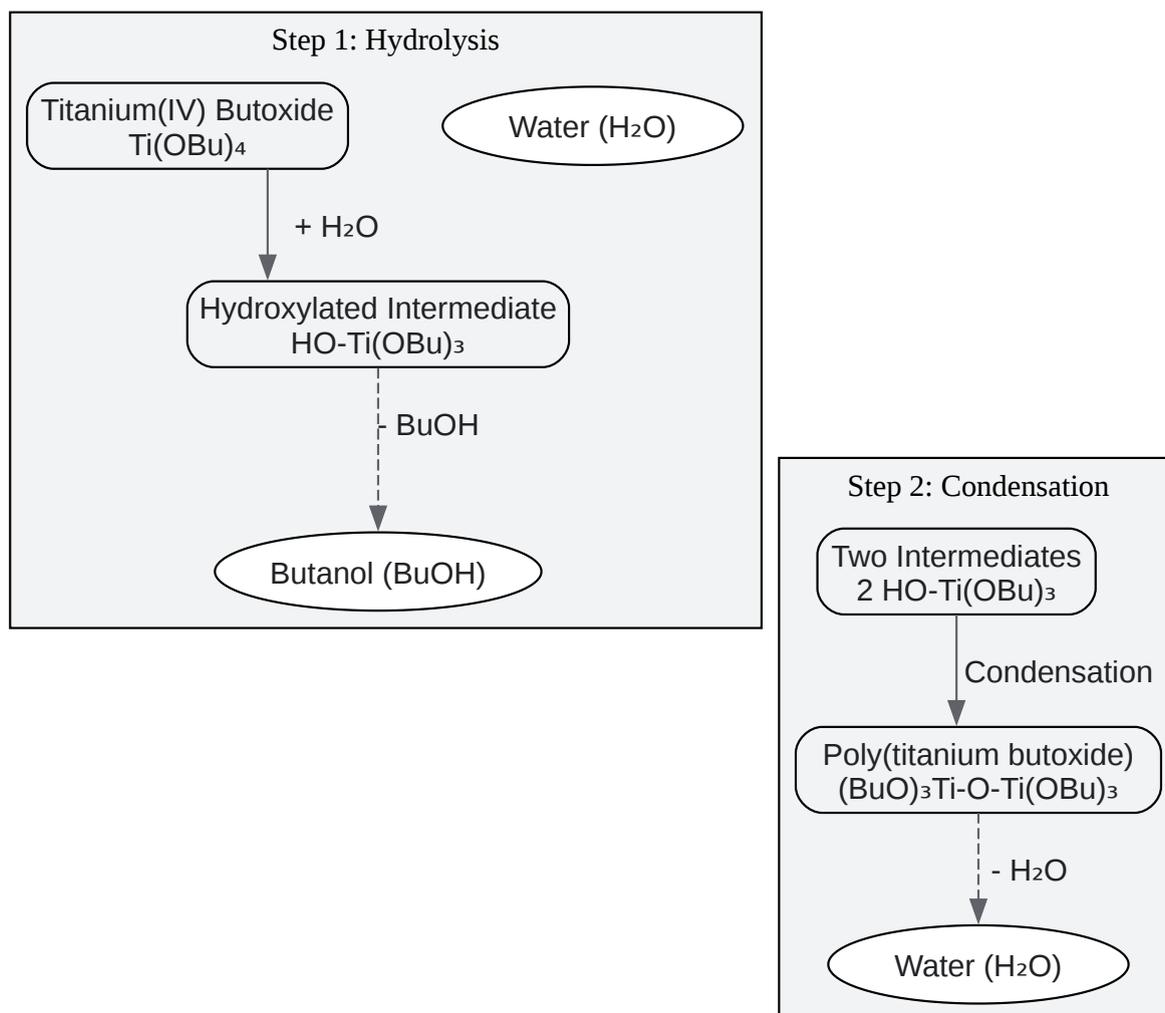
Poly(titanium butoxide) is synthesized through the controlled partial hydrolysis and subsequent condensation of its monomer, titanium(IV) butoxide (Ti(OBu)₄). This process is a cornerstone of sol-gel chemistry, allowing for the formation of a three-dimensional Ti-O-Ti inorganic network from the alkoxide precursor.[2]

The causality behind this choice of synthesis is control. By carefully managing reaction parameters such as the water-to-alkoxide ratio, solvent, temperature, and catalyst (acid or base), researchers can tailor the final properties of the resulting material.[2] A lower water ratio leads to the formation of linear polymer chains (**poly(titanium butoxide)**), while higher ratios result in a more cross-linked gel network, which upon calcination, yields titanium dioxide.

The fundamental reactions are:

- Hydrolysis: The butoxide groups (-OBu) on the titanium atom are replaced by hydroxyl groups (-OH) upon reaction with water. $\text{Ti}(\text{OBu})_4 + \text{H}_2\text{O} \rightarrow \text{HO-Ti}(\text{OBu})_3 + \text{BuOH}$
- Condensation: The hydroxylated intermediates react with each other (water condensation) or with remaining alkoxide groups (alcohol condensation) to form Ti-O-Ti bridges, releasing water or butanol, respectively. $2 \text{HO-Ti}(\text{OBu})_3 \rightarrow (\text{BuO})_3\text{Ti-O-Ti}(\text{OBu})_3 + \text{H}_2\text{O}$ $(\text{BuO})_4\text{Ti} + \text{HO-Ti}(\text{OBu})_3 \rightarrow (\text{BuO})_3\text{Ti-O-Ti}(\text{OBu})_3 + \text{BuOH}$

This controlled polymerization is essential for creating advanced materials with specific morphologies and properties.[2]



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Caption: Sol-gel synthesis of **poly(titanium butoxide)** via hydrolysis and condensation.

Core Applications and Field-Proven Insights

The versatility of **poly(titanium butoxide)** stems from its function as a reliable precursor and catalyst. Its applications are diverse, ranging from advanced materials synthesis to industrial catalysis.

Precursor for Titanium Dioxide (TiO₂) Materials

The primary application of **poly(titanium butoxide)** is as a precursor for synthesizing various forms of titanium dioxide.^{[2][3][5]} The controlled nature of the sol-gel process allows for the production of TiO₂ with specific nanostructures, including nanoparticles, nanorods, and thin films.^[2] These materials are integral to several high-tech fields:

- **Photocatalysis:** TiO₂ nanoparticles exhibit high photocatalytic activity, used for degrading environmental pollutants and in water treatment.^{[2][3]}
- **Solar Energy:** TiO₂ nanorods and thin films serve as efficient electron transport layers in dye-sensitized and perovskite solar cells.^[2]
- **Electronics and Coatings:** It is used to create thin films and protective coatings for electronic devices and quantum dots, enhancing durability and functionality.^{[2][5]}

Catalyst in Polymerization and Organic Synthesis

Poly(titanium butoxide) and its monomer are effective catalysts in a variety of chemical reactions.^[1] The titanium center can coordinate with reactants, lowering the activation energy for reactions.^[1]

- **Esterification and Transesterification:** It is widely used to catalyze the production of plasticizers and polyesters.^{[6][10]}
- **Olefin Polymerization:** In conjunction with co-catalysts like triethylaluminum, it is used in the polymerization of olefins such as acetylene and ethylene.^{[4][11][12]} The catalyst system's activity can be tuned by adjusting the ratio of the components.^[11]
- **Ring-Opening Polymerization (ROP):** Titanium alkoxides act as efficient initiators for the controlled polymerization of lactide, which is crucial for producing biodegradable polyesters like polylactic acid (PLA).^[13]

Crosslinking Agent and Adhesion Promoter

In the coatings and adhesives industry, **poly(titanium butoxide)** functions as a crosslinking agent, improving the mechanical properties, durability, and thermal stability of polymers.^{[1][6]} It also acts as an adhesion promoter, enhancing the bond between paints, plastics, and rubbers

to metal surfaces.[1] The mechanism involves the formation of a thin layer on the surface that acts as a bonding agent.[1]

Experimental Protocol: Synthesis of TiO₂ Nanoparticles

This protocol describes a standard sol-gel method for synthesizing titanium dioxide nanoparticles from a **poly(titanium butoxide)** precursor. This procedure is a self-validating system; successful synthesis will result in a stable colloidal suspension that, upon drying, yields a white nanoparticle powder.

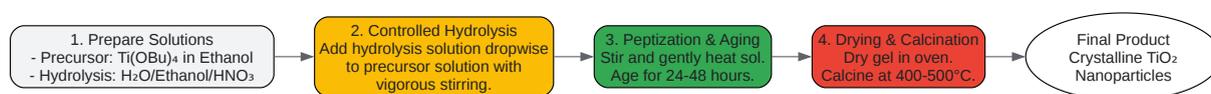
Materials:

- Titanium(IV) butoxide (precursor)
- Ethanol (solvent)
- Deionized water (hydrolyzing agent)
- Nitric acid (catalyst to control hydrolysis rate)
- Beakers, magnetic stirrer, and dropping funnel

Step-by-Step Methodology:

- **Prepare Precursor Solution:** In a clean, dry beaker, prepare a solution of titanium(IV) butoxide in ethanol. The concentration can be adjusted based on the desired nanoparticle characteristics.
- **Prepare Hydrolysis Solution:** In a separate beaker, mix deionized water and ethanol. Add a few drops of nitric acid to this solution to achieve a pH of approximately 3-4. The acidic condition slows the hydrolysis reaction, preventing rapid, uncontrolled precipitation and promoting the formation of smaller, more uniform nanoparticles.
- **Initiate Hydrolysis:** Place the precursor solution on a magnetic stirrer. Add the hydrolysis solution dropwise to the precursor solution under vigorous stirring using a dropping funnel. A white precipitate of hydrated titanium dioxide will begin to form immediately.

- **Promote Peptization:** Continue stirring the resulting suspension vigorously for several hours. The mixture may be gently heated (e.g., to 60-80°C) to promote peptization, which is the process of breaking down agglomerates and forming a stable colloidal sol.[14]
- **Aging and Drying:** Allow the sol to age for 24-48 hours at room temperature. This step allows the condensation reactions to complete and the nanoparticle network to strengthen.
- **Final Processing:** Dry the gel in an oven to remove the solvent, resulting in a xerogel. Finally, calcine the xerogel at a high temperature (e.g., 400-500°C) to crystallize the TiO₂ nanoparticles into the desired phase (e.g., anatase) and remove any residual organic matter.



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Caption: Experimental workflow for TiO₂ nanoparticle synthesis via the sol-gel method.

Safety and Handling

Poly(titanium butoxide) and its monomer are hazardous substances that must be handled with appropriate care.[8][15]

- **Hazards:** The material is a flammable liquid and vapor.[8][16] It is corrosive and can cause serious eye damage and skin burns upon contact.[15][16] Ingestion may be harmful and can cause lung damage if aspirated.[15] It reacts with moisture, so containers must be kept tightly sealed.[7]
- **Personal Protective Equipment (PPE):** Always wear protective gloves, chemical safety goggles, and a lab coat.[8][17] All handling should be performed in a well-ventilated area or under a chemical fume hood.[15][17]
- **Storage:** Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and incompatible materials like strong oxidizing agents and acids.[1][7] The material is moisture-

sensitive and should be stored under an inert atmosphere (e.g., nitrogen) if possible.[7]

- Spills and Disposal: In case of a spill, collect with an inert, liquid-absorbent material and dispose of it as hazardous waste.[17] Prevent spillage from entering drains or waterways. [18]

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